

Subgroup Analysis: Efficacy in Patients Aged ≤ 6 Years

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Compound Focus: Edasalonexent

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The following table summarizes the key findings from the pre-specified age subgroup analysis (patients ≤ 6.0 years) in the PolarisDMD trial. It is important to note that the study did not meet its primary or secondary endpoints in the full population, but trends and significant differences were observed in this younger subgroup [1] [2].

Assessment	Reported Outcome in ≤ 6 -Year-Old Subgroup	Statistical Significance (p-value)
North Star Ambulatory Assessment (NSAA)	More robust, but difference did not reach significance [2]	p = 0.08 [2]
Time to Stand (TTS)	Slowed decline / improvement observed [1] [2]	p = 0.046 [2]
4-Stair Climb (4SC)	Slowed decline / improvement observed [1] [2]	p = 0.02 [2]
Pediatric Outcomes Data Collection Instrument (PODCI)	Slowed decline / improvement observed [1] [2]	p = 0.048 [2]
10-Meter Walk/Run (10MWR)	More robust, but difference did not reach significance [2]	p = 0.41 [2]

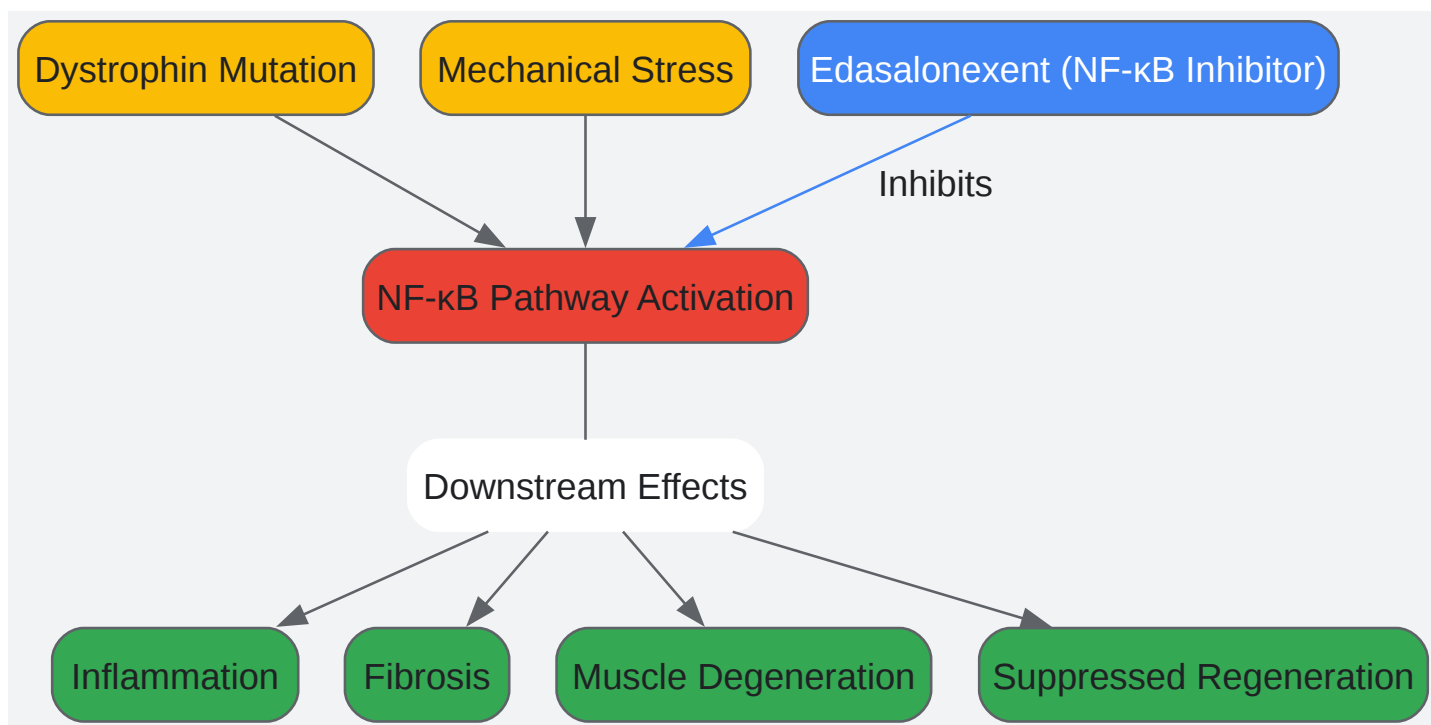
Experimental Protocol of the PolarisDMD Trial

For context, here are the key methodological details of the global Phase 3 PolarisDMD trial from which the subgroup data was derived [1].

- **Clinical Trial Identifier:** NCT03703882
- **Study Design:** International, randomized (2:1), double-blind, placebo-controlled, phase 3 study.
- **Treatment Duration:** 52 weeks.
- **Intervention:** **Edasalonexent** 100 mg/kg/day (administered in three divided doses of ~33 mg/kg each) versus matched placebo.
- **Patient Population:**
 - **Age:** 4 to <8 years old.
 - **Diagnosis:** DMD due to any dystrophin mutation.
 - **Key Criteria:** Ability to perform the Stand from Supine test in ≤ 10 seconds; not on glucocorticoids or any investigational therapies for at least 24 weeks prior to screening.
- **Primary Endpoint:** Change from baseline in the **North Star Ambulatory Assessment (NSAA)** total score.
- **Secondary Endpoints:**
 - **Timed Function Tests (TFTs):** Time to Stand (TTS), 4-Stair Climb (4SC), and 10-Meter Walk/Run (10MWR).
 - **Patient-Reported Outcome:** Pediatric Outcomes Data Collection Instrument (PODCI).
- **Subgroup Analysis:** A pre-specified analysis by baseline age (≤ 6.0 years vs. > 6.0 years) was part of the statistical plan.

Mechanism of Action and Pathway

Edasalonexent is an orally-administered small molecule designed to inhibit the NF- κ B signaling pathway, which is a key link between the lack of dystrophin and disease manifestation in DMD. The diagram below illustrates this mechanism.



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The search results indicate that development of **edasalonexent** was stopped following the Phase 3 trial results [3].

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References

1. Results of the PolarisDMD Trial [pmc.ncbi.nlm.nih.gov]
2. Results from PolarisDMD, A Phase 3 Trial of ... [mdaconference.org]
3. Catabasis Announces Top-Line Results for the Phase 3 ... [parentprojectmd.org]

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